

solubility of 4-Nitrobenzo-15-crown-5 in organic solvents

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Compound of Interest

Compound Name: 4-Nitrobenzo-15-crown-5

Cat. No.: B1295475

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An In-depth Technical Guide to the Solubility of **4-Nitrobenzo-15-crown-5** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Nitrobenzo-15-crown-5** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust experimental protocol for the determination of these values, alongside a structured framework for data presentation and a visualization of the experimental workflow.

Introduction

4'-Nitrobenzo-15-crown-5 is a substituted aromatic crown ether. The presence of the benzo group generally decreases its solubility in polar solvents like water and alcohols compared to its non-aromatic counterparts. However, it is expected to be more soluble in moderately polar to nonpolar organic solvents. Aromatic crown ethers are typically more soluble in solvents such as dichloromethane and chloroform.^[1] The nitro group, being electron-withdrawing, can influence the molecule's polarity and its interactions with solvent molecules, thereby affecting its solubility.

Solubility Data

Precise, quantitative solubility data for **4-Nitrobenzo-15-crown-5** across a wide range of organic solvents at various temperatures is not extensively documented in readily available

scientific literature. To facilitate research and development, the following table provides a template for the systematic recording of experimentally determined solubility data. Researchers are encouraged to populate this table with their own findings using the detailed experimental protocol provided in the subsequent section.

Table 1: Solubility of **4-Nitrobenzo-15-crown-5** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination
Methanol	25	Data not available	Data not available	Isothermal Shake-Flask
Ethanol	25	Data not available	Data not available	Isothermal Shake-Flask
Acetone	25	Data not available	Data not available	Isothermal Shake-Flask
Acetonitrile	25	Data not available	Data not available	Isothermal Shake-Flask
Chloroform	25	Data not available	Data not available	Isothermal Shake-Flask
Dichloromethane	25	Data not available	Data not available	Isothermal Shake-Flask
Ethyl Acetate	25	Data not available	Data not available	Isothermal Shake-Flask
Toluene	25	Data not available	Data not available	Isothermal Shake-Flask

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **4-Nitrobenzo-15-crown-5** in organic solvents using the widely accepted isothermal shake-flask

method.^[2]^[3] This method is considered a "gold standard" for obtaining thermodynamic (equilibrium) solubility data.^[3]

Objective: To determine the equilibrium solubility of **4-Nitrobenzo-15-crown-5** in a selected organic solvent at a specific temperature.

Materials and Equipment:

- **4-Nitrobenzo-15-crown-5** (solid, high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Screw-capped vials or flasks
- Analytical balance (readable to at least 0.1 mg)
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Volumetric flasks and pipettes
- Apparatus for solvent evaporation (e.g., rotary evaporator or oven)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

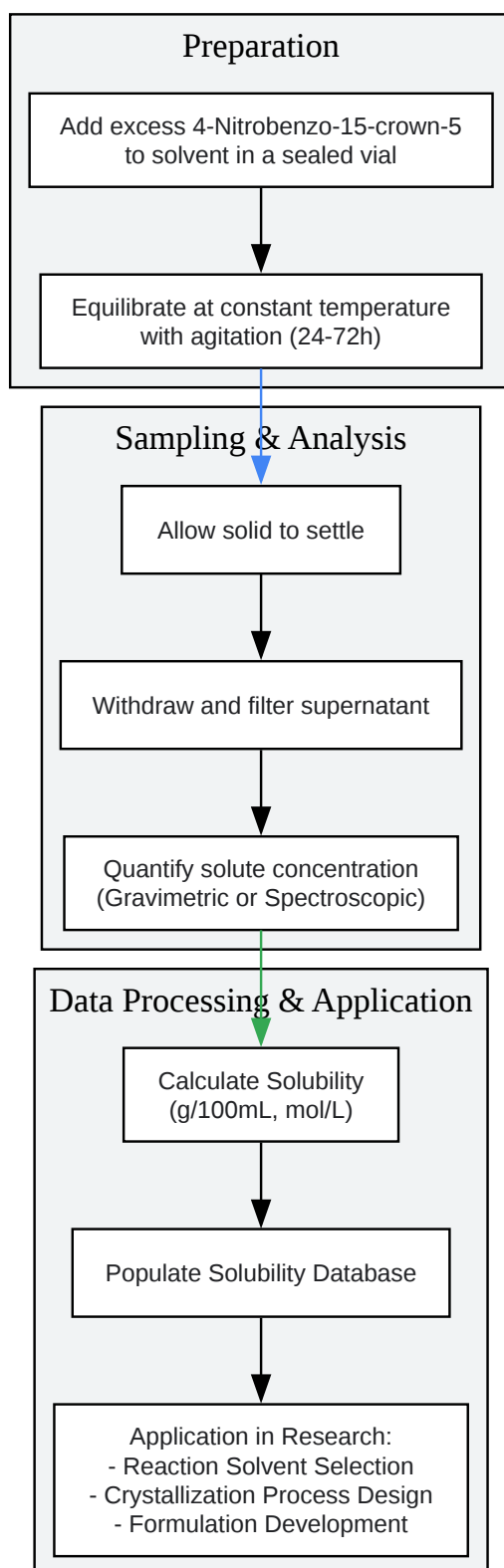
- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-Nitrobenzo-15-crown-5** to a screw-capped vial. The excess solid is crucial to ensure that equilibrium is reached with the undissolved solid.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the dissolved solid is no longer changing.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, allow the vial to stand undisturbed at the set temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a chemically compatible syringe filter into a clean, pre-weighed container or a volumetric flask. This step is critical to remove any undissolved solid particles.
- Quantification of Solute:
 - Gravimetric Method:
 - Accurately weigh the container with the filtered solution.
 - Carefully evaporate the solvent under reduced pressure (e.g., using a rotary evaporator) or in an oven at a temperature below the boiling point of the solvent and the melting point of the solute.
 - Dry the residue to a constant weight.
 - The final weight of the residue represents the mass of **4-Nitrobenzo-15-crown-5** that was dissolved in the known volume of the solvent.
 - Calculate the solubility in g/100 mL or other desired units.
 - UV-Vis Spectrophotometric Method:
 - If using this method, a calibration curve must first be prepared. Create a series of standard solutions of **4-Nitrobenzo-15-crown-5** of known concentrations in the chosen solvent.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Nitrobenzo-15-crown-5**.
- Plot a graph of absorbance versus concentration to generate the calibration curve.
- Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculate the original concentration of the saturated solution, taking the dilution factor into account.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **4-Nitrobenzo-15-crown-5** and its subsequent application.



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Caption: Workflow for determining and applying the solubility of **4-Nitrobenzo-15-crown-5**.

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